

A Technical Guide to the Physicochemical Properties of 1-Butyl-3-methylimidazolium Bromide

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Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium
Bromide*

Cat. No.: *B1226183*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Butyl-3-methylimidazolium bromide, often abbreviated as [BMIM]Br, is a prominent member of the imidazolium-based ionic liquids. These compounds, composed entirely of ions and existing as liquids at or near room temperature, have garnered significant attention across various scientific disciplines. Their unique physicochemical properties, including low volatility, high thermal stability, and tunable solubility, make them attractive alternatives to traditional organic solvents in a wide array of applications such as catalysis, electrochemistry, and biotechnology.^[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **1-butyl-3-methylimidazolium bromide**, complete with experimental methodologies and visual workflows to support researchers and professionals in its application.

Physicochemical Properties

The key physicochemical properties of **1-butyl-3-methylimidazolium bromide** are summarized in the tables below, providing a consolidated reference for its fundamental characteristics.

General and Physical Properties

Property	Value	Source
CAS Number	85100-77-2	[1] [2]
Molecular Formula	C ₈ H ₁₅ BrN ₂	[2] [3]
Molecular Weight	219.12 g/mol	[2] [3] [4]
Appearance	White to light yellow solid or colorless to light yellow liquid	[1] [5]
Melting Point	65-81 °C (Varies with purity)	[2] [4] [5]
Boiling Point	~280 °C	[1]
Density	1.30 - 1.4180 g/cm ³ (at 25-26 °C)	[2] [5]

Solubility and Thermal Properties

Property	Description	Source
Solubility	Miscible in water, ethanol, methanol, and dichloromethane. Immiscible in non-polar solvents like acetone, toluene, ethyl acetate, and diethyl ether.	[1] [4] [5]
Thermal Stability	High thermal stability, with decomposition beginning at approximately 400 °C.	[6] [7]
Hygroscopicity	Hygroscopic	[4] [5]

Electrochemical and Transport Properties

Property	Value/Description	Source
Ionic Conductivity	Exhibits good ionic conductivity, which increases with temperature. The addition of water or ethanol can enhance conductivity.	[1] [6] [8] [9]
Viscosity	Viscosity decreases with an increase in temperature.	[1] [6]

Experimental Protocols

Synthesis of 1-Butyl-3-methylimidazolium Bromide

The synthesis of **1-butyl-3-methylimidazolium bromide** is typically achieved through a quaternization reaction involving 1-methylimidazole and 1-bromobutane.[\[1\]](#)[\[10\]](#)

Materials:

- 1-methylimidazole
- 1-bromobutane
- Ethyl acetate (for washing)
- Toluene (optional, as a solvent)

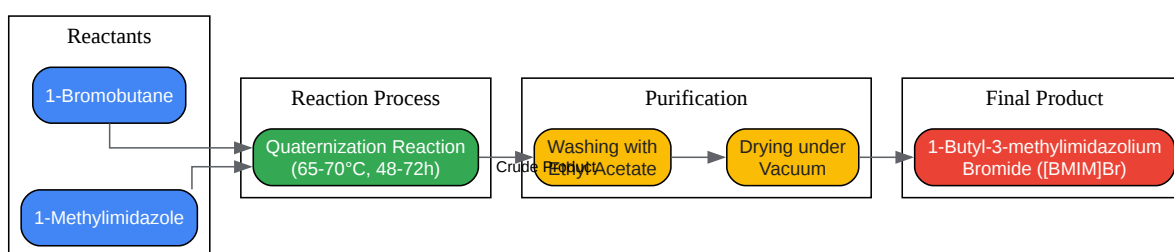
Procedure:

- An equimolar mixture of 1-methylimidazole and 1-bromobutane is prepared.[\[11\]](#)
- The reaction mixture is stirred and refluxed under a nitrogen atmosphere. The reaction temperature is typically maintained around 65-70 °C for a period of 48 to 72 hours.[\[5\]](#)[\[11\]](#)
- Upon completion, the mixture is cooled to room temperature.
- The resulting product, a viscous liquid or solid, is washed multiple times with ethyl acetate to remove any unreacted starting materials.[\[12\]](#)[\[13\]](#)

- The purified **1-butyl-3-methylimidazolium bromide** is then dried under vacuum to remove any residual solvent.[11]

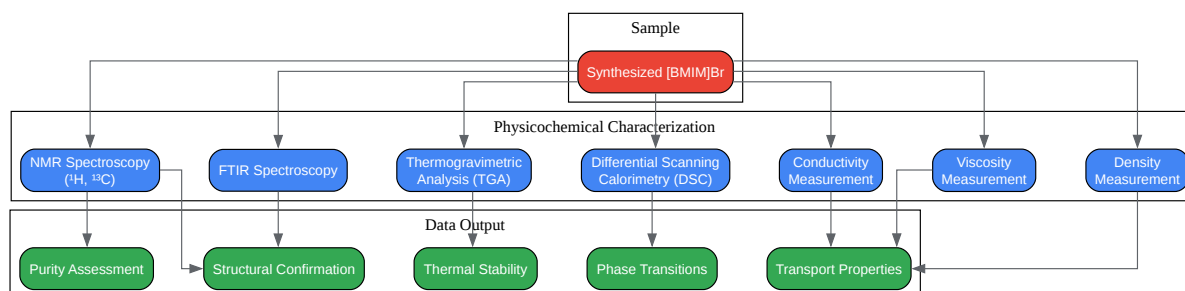
Visualizing Workflows

To further elucidate the experimental and logical processes, the following diagrams have been generated using the DOT language.



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Caption: Synthesis workflow for **1-butyl-3-methylimidazolium bromide**.



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